

Technical Support Center: Olverembatinib Dimesylate

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Compound of Interest

Compound Name: *Olverembatinib dimesylate*

Cat. No.: *B591212*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **olverembatinib dimesylate**, with a specific focus on addressing potential solubility challenges in DMSO.

Frequently Asked Questions (FAQs)

Q1: Is **olverembatinib dimesylate** soluble in DMSO?

A1: Yes, **olverembatinib dimesylate** is highly soluble in DMSO. Published data indicate its solubility can reach up to 125 mg/mL.^{[1][2]} However, achieving this requires proper technique, as outlined in the troubleshooting guide below.

Q2: Why is it crucial to use fresh, anhydrous DMSO?

A2: DMSO is hygroscopic, meaning it readily absorbs moisture from the air.^{[2][3][4]} Water contamination in DMSO can significantly decrease the solubility of many organic compounds, including **olverembatinib dimesylate**, potentially leading to incomplete dissolution or precipitation.^{[4][5]} Using a new, sealed bottle or a properly stored anhydrous grade of DMSO is critical for preparing high-concentration stock solutions.^{[3][4]}

Q3: My olverembatinib solution in DMSO appears cloudy or has particulates. What should I do?

A3: Cloudiness or the presence of particulates indicates incomplete dissolution. This can be caused by several factors, including insufficient mixing, low temperature, or using hydrated DMSO. Vigorously vortexing the solution and using an ultrasonic bath are recommended to facilitate complete dissolution.[1][5] Gentle warming (not to exceed 50°C) can also be employed, but care should be taken to avoid compound degradation.[5]

Q4: My compound precipitated after diluting the DMSO stock into an aqueous medium (e.g., cell culture media, PBS). How can I prevent this?

A4: This is a common issue when a compound is highly soluble in an organic solvent but poorly soluble in water.[4][6] To prevent precipitation, it is best to first make intermediate serial dilutions of the stock solution in DMSO before adding the final, most diluted sample to the aqueous medium.[4] It is also critical to ensure the final concentration of DMSO in the aqueous solution is low (typically $\leq 0.1\%$ for cell-based assays) to avoid solvent-induced toxicity and precipitation.[4][7] Adding the DMSO stock to the aqueous medium slowly while vortexing can also help.

Q5: What is the recommended method for storing **olverembatinib dimesylate** solutions?

A5: Once dissolved in DMSO, stock solutions should be aliquoted into small, single-use volumes to avoid repeated freeze-thaw cycles.[2][5] For long-term storage, aliquots should be kept at -80°C (stable for up to 6 months). For short-term storage, -20°C is acceptable for up to one month.[1][2] Always ensure the vials are tightly sealed to prevent moisture absorption.[1]

Troubleshooting Guide

This guide addresses specific issues that may arise during the preparation and use of **olverembatinib dimesylate** solutions.

Observed Issue	Potential Cause	Recommended Solution
Difficulty Dissolving Powder	1. Insufficient mixing.2. DMSO has absorbed moisture.3. Attempting to prepare a supersaturated solution.	1. Vortex the solution vigorously. Use an ultrasonic bath for 15-30 minutes. [1] [5] 2. Use a fresh, unopened bottle of anhydrous, high-purity DMSO. [3] [4] 3. Check the solubility data (see Table 1) to ensure you are not exceeding the solubility limit.
Precipitation Upon Storage	1. Solution was not fully dissolved initially.2. Freeze-thaw cycles.3. Moisture contamination during storage.	1. Ensure complete dissolution using sonication before initial storage.2. Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles. [2] [5] 3. Use vials with tight-sealing caps. Store desiccated if necessary.
Solution Turns Cloudy After Dilution in Aqueous Buffer	1. Compound has low aqueous solubility.2. Final DMSO concentration is too low to maintain solubility.3. Rapid change in solvent polarity.	1. Perform serial dilutions in DMSO first to a lower concentration before adding to the aqueous medium. [4] 2. Keep the final DMSO concentration as high as experimentally permissible (e.g., 0.1% - 0.5% in cell culture). [7] 3. Add the DMSO stock dropwise to the aqueous buffer while vortexing to ensure rapid mixing.

Data & Protocols

Solubility Data

The solubility of **olverembatinib dimesylate** can vary slightly between suppliers and based on the purity and handling of the solvent.

Table 1: Solubility of **Olverembatinib Dimesylate**

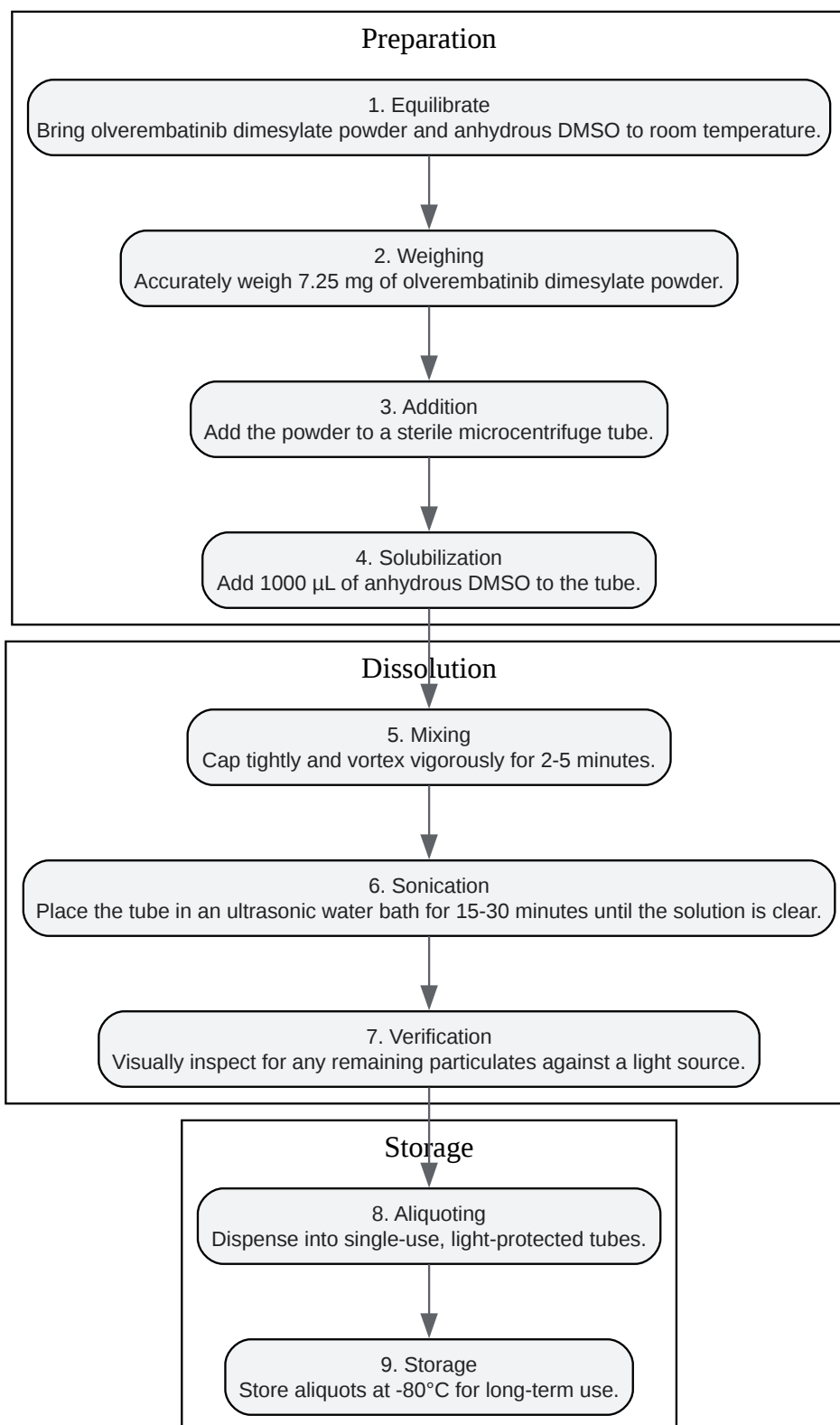
Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	93 - 125 mg/mL	128.32 - 172.47 mM	Sonication and fresh DMSO are recommended for achieving high concentrations.[1] [8]

| Water | ≥ 50 mg/mL | ≥ 68.99 mM | Saturation point may be higher.[1] |

Molecular Weight of **Olverembatinib Dimesylate**: 724.77 g/mol [1]

Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol outlines the standard procedure for preparing a concentrated stock solution of **olverembatinib dimesylate**.

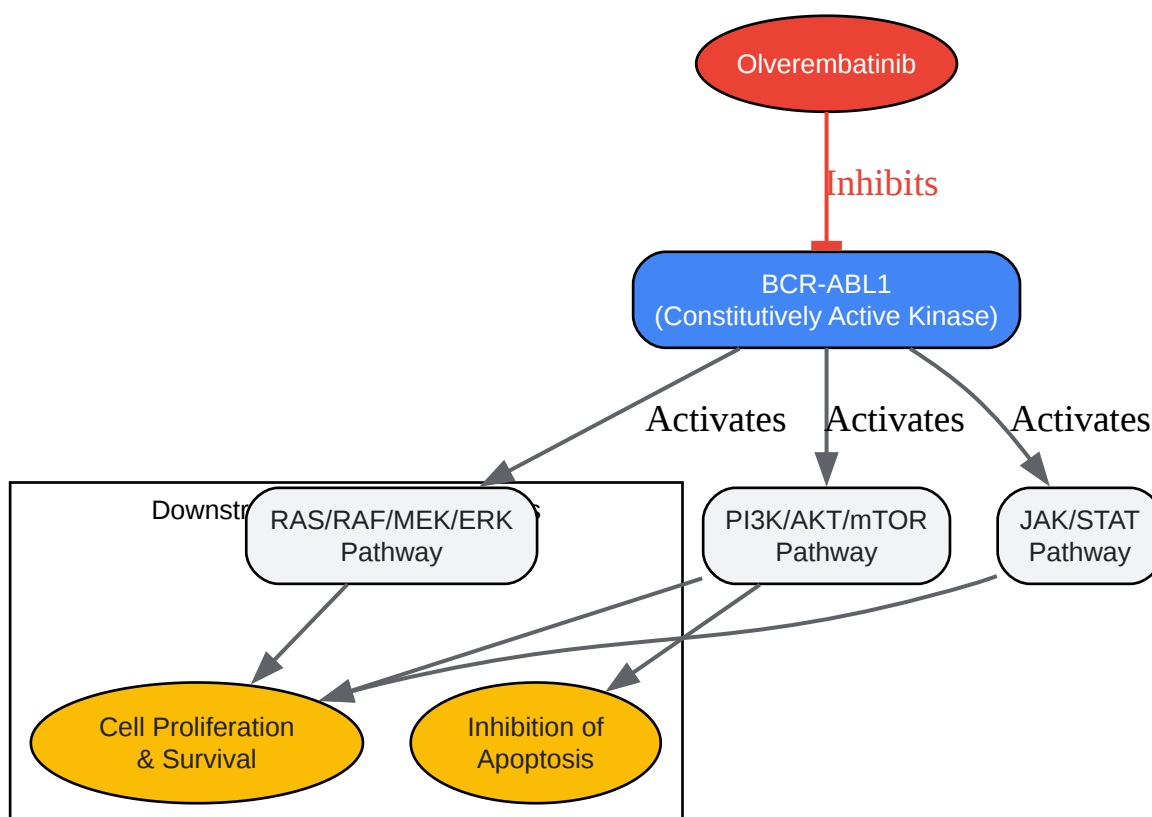


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Caption: Workflow for preparing an **olverembatinib dimesylate** stock solution.

Mechanism of Action & Signaling Pathway

Olverembatinib is a potent, third-generation pan-BCR-ABL tyrosine kinase inhibitor (TKI).[1] It is designed to effectively inhibit the activity of the BCR-ABL fusion protein, the hallmark of Chronic Myeloid Leukemia (CML).[9][10] A key feature of olverembatinib is its potent activity against a wide spectrum of BCR-ABL mutations, including the highly resistant T315I "gatekeeper" mutation, which renders many other TKIs ineffective.[9][11] By binding to the ATP-binding site of the BCR-ABL kinase domain, olverembatinib blocks the phosphorylation of downstream substrates, thereby inhibiting the signaling pathways that drive leukemic cell proliferation and survival, ultimately leading to apoptosis (programmed cell death).[9]



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Caption: Olverembatinib inhibits BCR-ABL1, blocking pro-survival pathways.

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